

Essential Safety and Handling Guide for Compound 306Oi9-cis2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 306Oi9-cis2

Cat. No.: B15595534

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For professional, in-laboratory use only. This document provides critical safety protocols for handling the potent, hazardous investigational compound **306Oi9-cis2**. Strict adherence to these guidelines is mandatory to ensure personnel safety and experimental integrity.

Compound **306Oi9-cis2** is a highly potent, synthetic cis-isomer developed for targeted therapy research.^[1] Due to its novel mechanism and high activity at nanomolar concentrations, it is classified as a hazardous substance with potential for acute toxicity and unknown long-term health effects. This guide outlines the minimum personal protective equipment (PPE) requirements, standard operating procedures for handling, and emergency protocols.

Hazard Identification and Summary

A comprehensive hazard assessment is crucial before beginning any work.^[2] The primary risks associated with **306Oi9-cis2** include acute toxicity upon inhalation or dermal absorption and potential for reproductive harm.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 2)	skull_and_crossbones	Danger	H300: Fatal if swallowed.
Acute Toxicity, Dermal (Category 2)	skull_and_crossbones	Danger	H310: Fatal in contact with skin.
Acute Toxicity, Inhalation (Category 2)	skull_and_crossbones	Danger	H330: Fatal if inhaled.
Reproductive Toxicity (Category 1B)	health_hazard	Danger	H360: May damage fertility or the unborn child.
Specific Target Organ Toxicity (Category 1)	health_hazard	Danger	H372: Causes damage to organs through prolonged exposure.

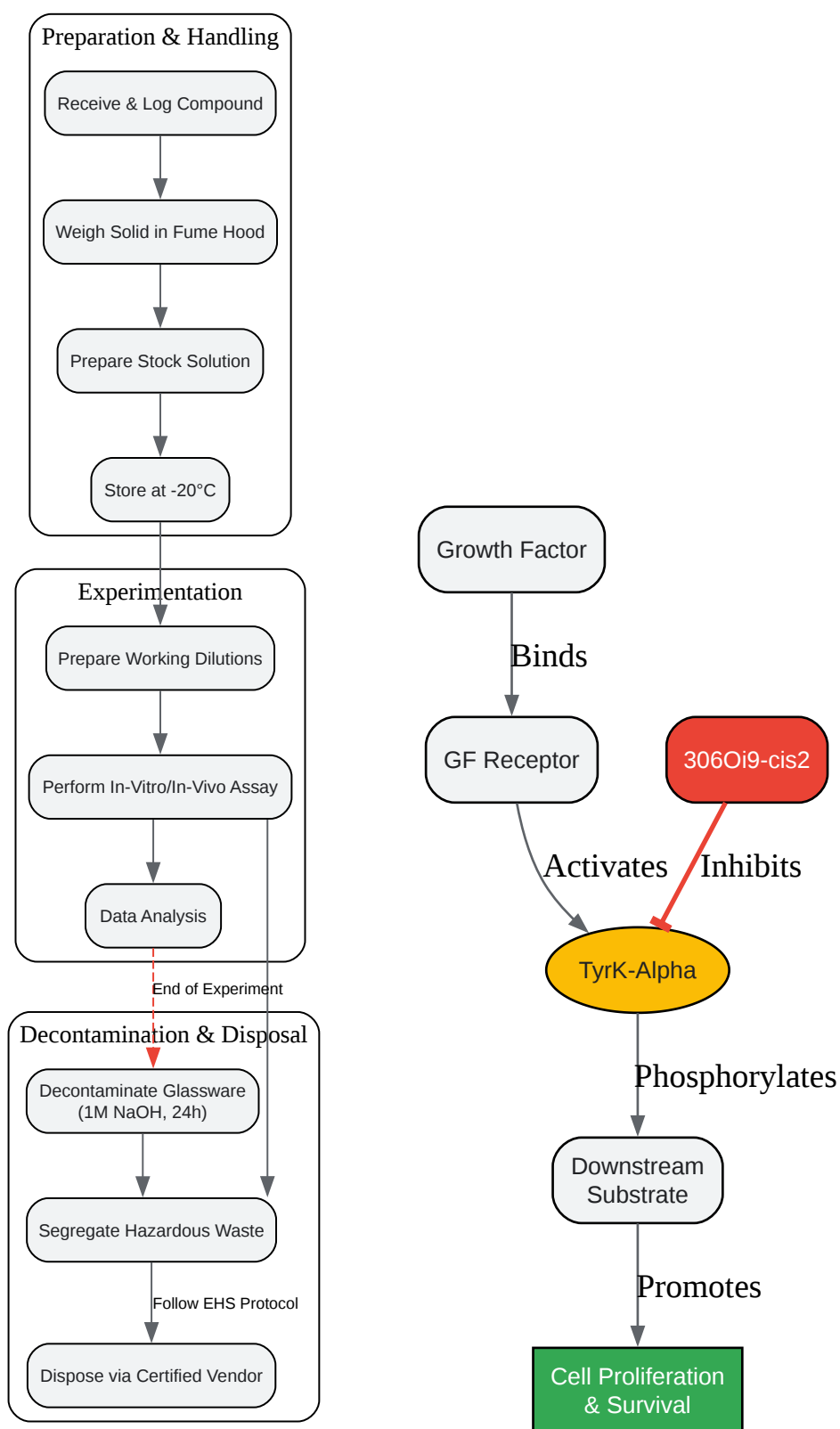
Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical line of defense against exposure.^[3] Minimum PPE for any task involving **3060i9-cis2** includes a flame-resistant lab coat, safety goggles, and double nitrile gloves.^{[2][4][5]} Specific tasks require enhanced protection as detailed below.

Task / Operation	Required Eye/Face Protection	Required Gloves	Outerwear / Body Protection	Respiratory Protection
Handling Solid Compound (Weighing, Aliquoting)	Safety goggles and full-face shield.[4][6]	Double nitrile gloves or Silver Shield under nitrile gloves.[2]	Disposable, solid-front lab gown over flame-resistant lab coat.	Mandatory: Certified N95 or higher respirator within a chemical fume hood.[3]
Handling Liquid Solutions (>10 mL)	Chemical splash goggles.[4]	Double nitrile gloves. Change outer glove immediately after contact.	Flame-resistant lab coat.	Required if outside of a certified chemical fume hood.
Cell Culture / In-Vitro Assays	Standard safety glasses with side shields.[2]	Single pair of nitrile gloves.	Flame-resistant lab coat.	Not required if handled within a biosafety cabinet.
Waste Disposal	Chemical splash goggles and full-face shield.	Heavy-duty chemical-resistant gloves over nitrile gloves.	Chemical-resistant apron over lab coat.	Recommended if handling volatile waste.

Operational and Disposal Plans

A structured workflow minimizes the risk of exposure and contamination. The following diagram outlines the lifecycle of Compound **3060i9-cis2** within a typical laboratory setting.



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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Compound 306Oi9-cis2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15595534/docs#essential-safety-and-handling-guide-for-compound-306oi9-cis2>]

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